

Best practices for handling and storing 2,7-Dimethyl-9H-carbazole

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Compound of Interest

Compound Name: 2,7-Dimethyl-9H-carbazole

Cat. No.: B172768

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Technical Support Center: 2,7-Dimethyl-9H-carbazole

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the best practices for handling and storing **2,7-Dimethyl-9H-carbazole**.

Frequently Asked Questions (FAQs)

Q1: What is **2,7-Dimethyl-9H-carbazole** and what are its primary applications?

A1: **2,7-Dimethyl-9H-carbazole** is an aromatic heterocyclic compound belonging to the carbazole family. It is a solid at room temperature and is noted for its stability and solubility in organic solvents.^[1] Its unique chemical properties make it a subject of interest in various research fields, including organic electronics for potential use in OLEDs and OFETs, and biomedical applications as a potential antitumor agent.^[1]

Q2: What are the main hazards associated with **2,7-Dimethyl-9H-carbazole**?

A2: **2,7-Dimethyl-9H-carbazole** is associated with several hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). As with other carbazole derivatives, it is prudent to handle it as a potentially hazardous chemical.

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: When handling **2,7-Dimethyl-9H-carbazole**, it is essential to use appropriate personal protective equipment. This includes chemical safety goggles or eyeglasses, protective gloves to prevent skin exposure, and a lab coat or other protective clothing to minimize skin contact.^[2] All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.^{[1][3]}

Q4: How should I store **2,7-Dimethyl-9H-carbazole**?

A4: Store **2,7-Dimethyl-9H-carbazole** in a tightly closed container in a cool, dry place.^[2] A recommended storage temperature is room temperature, sealed in a dry environment.

Q5: What should I do in case of a spill?

A5: For small spills of solid material, you should vacuum or sweep up the material and place it into a suitable, labeled disposal container. To prevent the dust from becoming airborne, you can moisten it with water.^[2] Ensure the area is well-ventilated during cleanup.^[1] For larger spills, it is important to evacuate the area and follow your institution's emergency procedures.

Q6: How do I properly dispose of **2,7-Dimethyl-9H-carbazole** waste?

A6: All waste containing **2,7-Dimethyl-9H-carbazole**, including contaminated labware, should be treated as hazardous waste.^[1] Collect solid waste in a dedicated, leak-proof, and clearly labeled hazardous waste container. Do not mix this waste with other waste streams.^[1] Disposal must be carried out by a licensed chemical waste management facility in accordance with local, regional, and national regulations.^{[1][4]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound has discolored (turned yellowish/brownish)	Exposure to air or light over time; presence of impurities.	While slight discoloration may not affect all experiments, for high-purity applications like OLED fabrication, purification by recrystallization or sublimation is recommended. Store the compound in a tightly sealed, opaque container, and consider flushing with an inert gas like argon or nitrogen before sealing.
Difficulty dissolving the compound in a specific solvent	Low solubility of 2,7-Dimethyl-9H-carbazole in that particular solvent.	Quantitative solubility data for 2,7-Dimethyl-9H-carbazole in various organic solvents is not readily available. It is generally more soluble in organic solvents than in aqueous solutions. ^[5] If you are experiencing solubility issues, try gentle heating or sonication. It is advisable to perform a solubility test with a small amount of material in different solvents to find the most suitable one for your application. See the experimental protocol below for determining solubility.
Inconsistent experimental results	Potential degradation of the compound or contamination.	Ensure the compound has been stored correctly, away from light and moisture. Verify the purity of your material using appropriate analytical techniques (e.g., NMR, HPLC). Use fresh, anhydrous solvents

for your reactions, as moisture can affect the stability of carbazole derivatives.

Quantitative Data

Physical and Chemical Properties of 2,7-Dimethyl-9H-carbazole

Property	Value
Molecular Formula	C ₁₄ H ₁₃ N
Molecular Weight	195.26 g/mol
Melting Point	292 °C
Boiling Point (Predicted)	383.0 ± 11.0 °C
Density (20 °C, 760 Torr)	1.158 ± 0.06 g/cm ³
Flash Point	170.8 °C

Data sourced from Echemi.[\[6\]](#)

Solubility Data

Specific quantitative solubility data for **2,7-Dimethyl-9H-carbazole** in various organic solvents is not widely available in scientific literature. Researchers are encouraged to determine these values experimentally.

Experimental Protocols

Protocol for Determining Solubility of 2,7-Dimethyl-9H-carbazole

This protocol outlines a general method for determining the solubility of a solid organic compound in a specific solvent.

Materials:

- **2,7-Dimethyl-9H-carbazole**

- Selected organic solvents (analytical grade)
- Vials with screw caps
- Magnetic stirrer and stir bars or a shaker
- Constant temperature bath
- Analytical balance
- Volumetric flasks
- Micropipettes and filters
- UV-Vis Spectrophotometer or HPLC

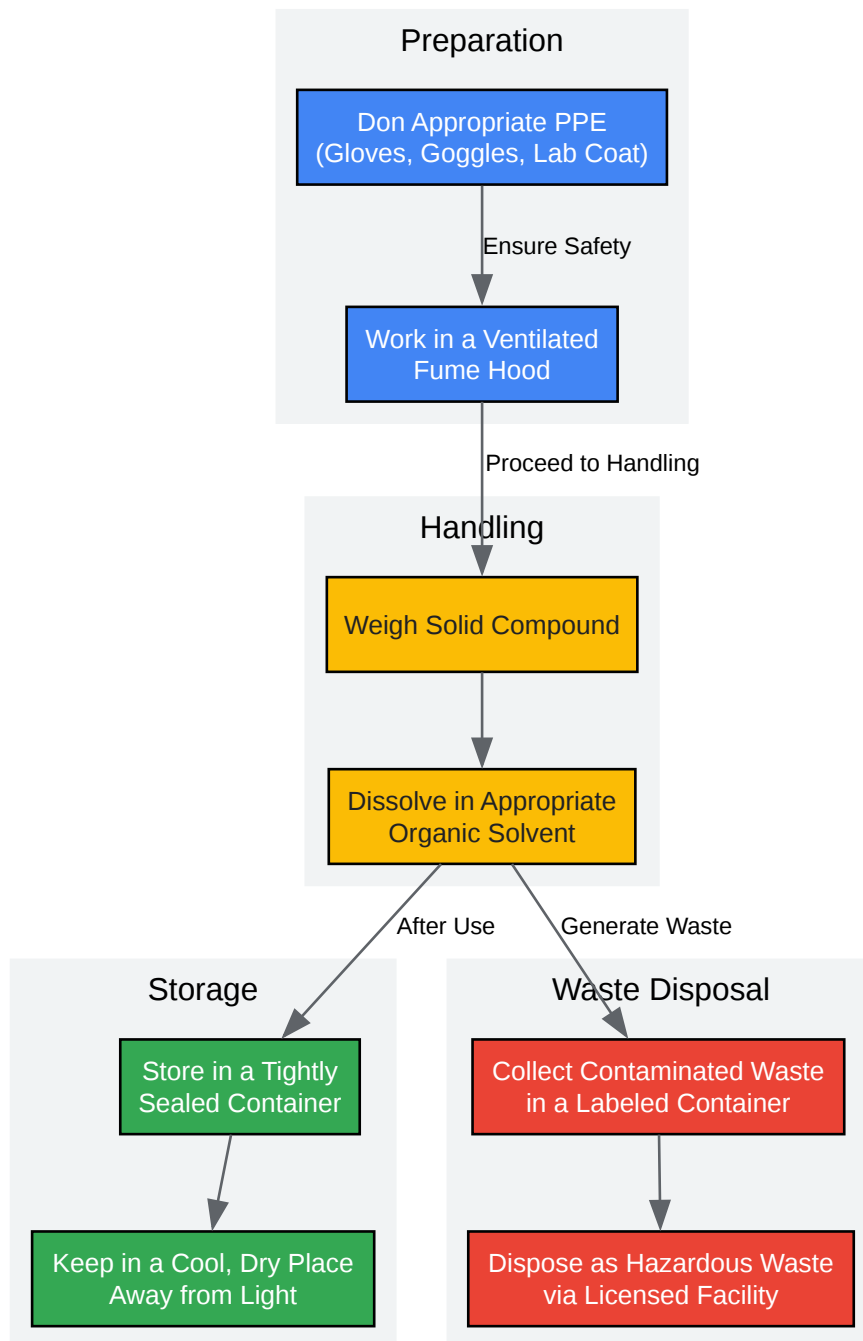
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **2,7-Dimethyl-9H-carbazole** to a vial containing a known volume of the chosen solvent. An excess is confirmed by the presence of undissolved solid.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature bath and stir the mixture vigorously for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Dilution:
 - Once equilibrium is reached, stop stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a filtered micropipette to avoid transferring any solid particles.

- Transfer the aliquot to a volumetric flask and dilute with the same solvent to a concentration suitable for analysis.
- Quantification:
 - Analyze the diluted solution using a calibrated UV-Vis Spectrophotometer or HPLC to determine the concentration of **2,7-Dimethyl-9H-carbazole**.
 - Calculate the original concentration in the saturated solution to determine the solubility.

Diagrams

Workflow for Safe Handling and Storage of 2,7-Dimethyl-9H-carbazole



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Caption: Workflow for the safe handling and storage of **2,7-Dimethyl-9H-carbazole**.

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